

Ambuside: A Comprehensive Technical Guide to Synthesis and Purification

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Compound of Interest

Compound Name: Ambuside

Cat. No.: B049381

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Introduction

Ambuside (4-chloro-6-[[*(E)*-3-oxobut-1-enyl]amino]-1-*N*-prop-2-enylbenzene-1,3-disulfonamide) is a benzenesulfonamide-based diuretic agent.^[1] Structurally similar to thiazide-type diuretics, it exerts its therapeutic effect by inhibiting the sodium-chloride cotransporter in the kidneys, leading to increased excretion of sodium and water. This guide provides an in-depth overview of the chemical synthesis and purification of **Ambuside**, tailored for professionals in the fields of chemical research and drug development.

Chemical Properties and Structure

A thorough understanding of the physicochemical properties of **Ambuside** is fundamental for its synthesis and purification.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ ClN ₃ O ₅ S ₂
Molecular Weight	393.9 g/mol [1]
IUPAC Name	4-chloro-6-[[<i>(E)</i> -3-oxobut-1-enyl]amino]-1-N-prop-2-enylbenzene-1,3-disulfonamide [1]
CAS Number	3754-19-6 [1]
Appearance	White to off-white crystalline solid
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and acetone.

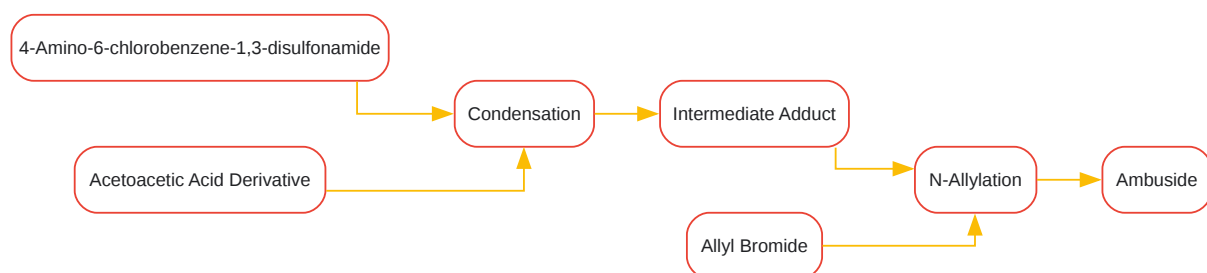
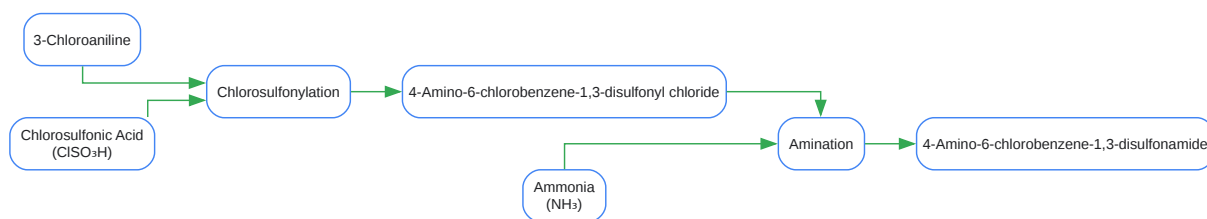
Synthesis of Ambuside

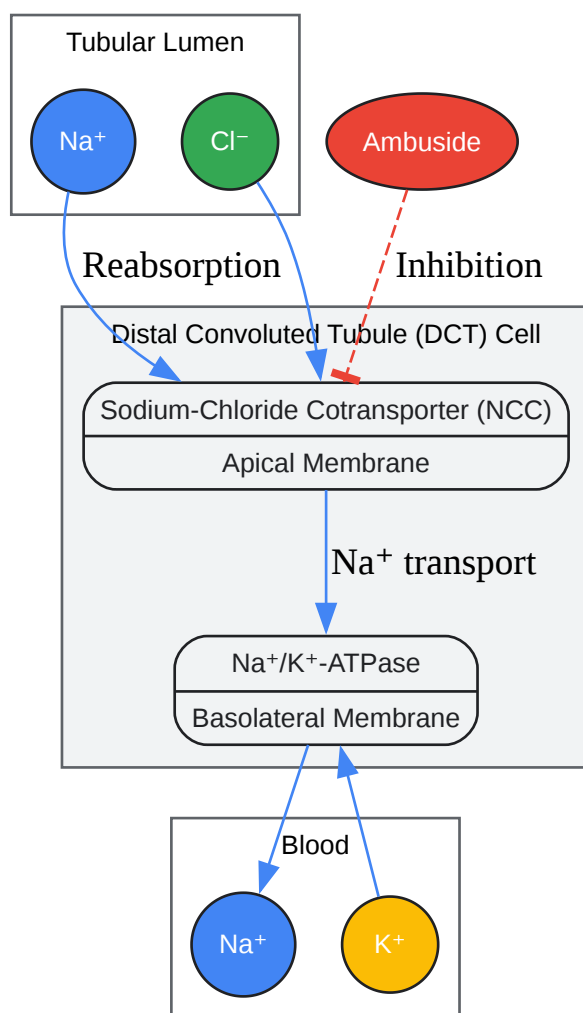
The synthesis of **Ambuside** is a multi-step process commencing with the formation of the core sulfonamide structure, followed by the introduction of the characteristic side chains.

Part 1: Synthesis of the Core Intermediate: 4-Amino-6-chlorobenzene-1,3-disulfonamide

The foundational precursor for **Ambuside** synthesis is 4-Amino-6-chlorobenzene-1,3-disulfonamide. A common synthetic route starts from 3-chloroaniline.

Reaction Scheme:





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References

- 1. Modular Synthesis of Alkenyl Sulfamates and β -Ketosulfonamides via SuFEx Click Chemistry and Photomediated 1,3-Rearrangement - PMC [pmc.ncbi.nlm.nih.gov]
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